

Personal protective equipment for handling 3-(Benzyloxy)phenol

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Compound of Interest

Compound Name: 3-(Benzyloxy)phenol

Cat. No.: B189647

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Essential Safety and Handling Guide for 3-(Benzyloxy)phenol

For immediate reference, this guide provides critical safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the handling and disposal of **3-(Benzyloxy)phenol**. Researchers, scientists, and drug development professionals should review this information thoroughly before working with this compound.

Given that **3-(Benzyloxy)phenol** is a derivative of phenol, this guidance incorporates the well-established safety protocols for phenol where specific data for **3-(Benzyloxy)phenol** is not available. Phenol is known to be corrosive and toxic, with the ability to be absorbed through the skin.

Quantitative Data Summary

The following table summarizes the available quantitative data for **3-(Benzyloxy)phenol**.

Property	Value
CAS Number	3769-41-3[1]
Molecular Formula	C ₁₃ H ₁₂ O ₂ [1]
Molecular Weight	200.24 g/mol [1]
Boiling Point	358 °C at 760 mmHg[2]
Flash Point	212.117 °C[2]
Physical Form	Solid[3]

Hazard Identification and Personal Protective Equipment

3-(Benzyloxy)phenol is classified with the following hazard statements:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

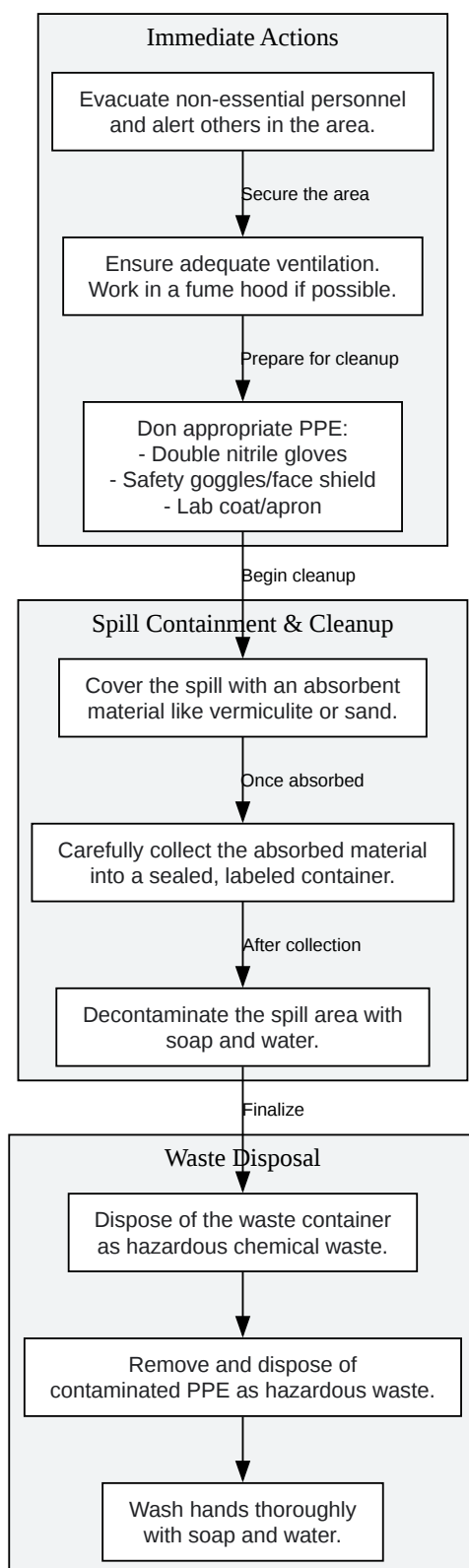
The signal word for this chemical is "Warning," and it is represented by the GHS07 pictogram (exclamation point).[2]

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale and Best Practices
Hand Protection	Wear chemical-impermeable gloves.[4] For phenol and its derivatives, double gloving with 4 mil nitrile gloves or single-layer 8 mil nitrile gloves is recommended.[5] For extensive work or spills, consider reusable Viton® or Viton®-butyl gloves.[5]	Phenol derivatives can readily penetrate standard laboratory gloves. Always change gloves immediately if they become contaminated.[5]
Eye/Face Protection	Chemical safety goggles or a face shield are required.[6]	Protects against splashes that can cause serious eye irritation.[3]
Skin and Body Protection	A lab coat is mandatory.[6] For larger quantities, consider an impermeable apron or coveralls.[7] Wear long pants and closed-toe shoes.	Prevents skin contact and absorption.[6] Phenol can cause severe burns which may not be immediately painful due to its anesthetic effect.[8]
Respiratory Protection	Work in a certified chemical fume hood.[6][9] If a fume hood is not available or for spill response, a respirator may be necessary.	Avoid breathing dust or vapors. [4] Inhalation can cause respiratory tract irritation.[10]

Emergency Spill Response Workflow

The following diagram outlines the procedural steps for responding to a spill of **3-(Benzyloxy)phenol**.



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Caption: Workflow for handling a chemical spill.

Experimental Protocols: Step-by-Step Guidance

Handling and Storage:

- Review Safety Data: Before use, review the Safety Data Sheet (SDS).[\[11\]](#)
- Work Area: Always handle **3-(Benzyloxy)phenol** in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)[\[9\]](#)
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.[\[11\]](#)
- Storage: Store the container tightly closed in a cool, dry, and well-ventilated area.[\[6\]](#) Keep it away from incompatible materials such as strong oxidizers and bases.[\[6\]](#) Store containers below eye level.[\[6\]](#)

First Aid Measures:

- Skin Contact: This is a critical exposure route. Rapid decontamination is essential.[\[9\]](#)
 - Immediately remove all contaminated clothing.[\[8\]](#)
 - Flush the affected area with copious amounts of water for at least 15 minutes.[\[8\]](#)[\[12\]](#)
 - After rinsing, repeatedly swab the area with Polyethylene Glycol (PEG 300 or 400) for at least 30 minutes.[\[12\]](#) If PEG is unavailable, continue washing with soap and water.[\[11\]](#)
 - Seek immediate medical attention.[\[10\]](#)
- Eye Contact:
 - Immediately flush the eyes with large amounts of water for at least 15 minutes, holding the eyelids open.[\[9\]](#)[\[12\]](#)
 - Remove contact lenses if it can be done easily.[\[9\]](#)
 - Seek immediate medical attention.[\[10\]](#)

- Inhalation:
 - Move the individual to fresh air immediately.[4][10]
 - If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.[4]
 - Seek immediate medical attention.[10]
- Ingestion:
 - Do NOT induce vomiting.[4][9]
 - If the person is conscious, rinse their mouth with water and give them 4-8 ounces of water or milk to drink.[9]
 - Never give anything by mouth to an unconscious person.[4]
 - Seek immediate medical attention.[4]

Disposal Plan:

- Waste Collection: All waste containing **3-(Benzyloxy)phenol**, including contaminated absorbents and PPE, must be collected in a clearly labeled, sealed, and leak-proof container.[6][13]
- Waste Classification: This material should be disposed of as hazardous chemical waste.[14]
- Disposal Method: Do not pour down the drain.[13] The recommended disposal method is incineration at a licensed chemical disposal facility.[13] Follow all local, state, and federal regulations for hazardous waste disposal.

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